

# In-Depth Technical Guide: 3,4-Dimethylideneheptanedioyl-CoA

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## Compound of Interest

Compound Name: 3,4-dimethylideneheptanedioyl-CoA

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This document provides a detailed breakdown of the chemical formula and mass of **3,4-dimethylideneheptanedioyl-CoA**, a complex molecule of interest in various biochemical pathways. The data is presented to be a ready reference for research and development applications.

## Chemical Identity and Properties

**3,4-dimethylideneheptanedioyl-CoA** is an acyl-CoA derivative. Its structure is composed of a Coenzyme A (CoA) moiety linked via a thioester bond to a 3,4-dimethylideneheptanedioyl group. The systematic construction of its chemical formula and the calculation of its mass are detailed below.

The molecular structure of Coenzyme A is fundamental to determining the final formula and mass of its derivatives. Coenzyme A has a chemical formula of  $C_{21}H_{36}N_7O_{16}P_3S$ .<sup>[1][2][3][4]</sup> Its molar mass is approximately 767.53 g/mol.<sup>[1][2][3][5]</sup>

The "3,4-dimethylideneheptanedioyl" portion of the molecule is derived from heptanedioic acid, a seven-carbon dicarboxylic acid. The "3,4-dimethylidene" modification indicates the presence of two methylidene ( $=CH_2$ ) groups at the third and fourth carbon positions of the heptane chain. This acyl group has a chemical formula of  $C_9H_{11}O_3$ .

The formation of a thioester bond between the 3,4-dimethylideneheptanedioyl group and Coenzyme A results in the elimination of a water molecule. By combining the chemical formula of the acyl group with that of Coenzyme A and subtracting the elements of water, the precise chemical formula of **3,4-dimethylideneheptanedioyl-CoA** is determined.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **3,4-dimethylideneheptanedioyl-CoA**.

Parameter	Value
Chemical Formula	C <sub>30</sub> H <sub>46</sub> N <sub>7</sub> O <sub>19</sub> P <sub>3</sub> S
Molar Mass	933.71 g/mol
Exact Mass	933.17821 Da

Note: The molar mass is calculated using the standard atomic weights of the constituent elements, while the exact mass is determined from the mass of the most abundant isotopes.

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## References

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